

What are the physical properties of 2-Chloroethyl acrylate?

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Compound of Interest

Compound Name: 2-Chloroethyl acrylate

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An In-depth Technical Guide to the Physical Properties of 2-Chloroethyl Acrylate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical characteristics of chemical compounds is fundamental. This guide provides a detailed overview of the core physical properties of **2-Chloroethyl acrylate** (CEA), a monomer used in the synthesis of various polymers.

Chemical Identity

2-Chloroethyl acrylate, with the CAS number 2206-89-5, is the 2-chloroethyl ester of acrylic acid.^{[1][2]} Its molecular formula is $C_5H_7ClO_2$.^{[1][3]} This compound is a colorless to pale yellow liquid with a characteristic acrylate odor.^[4] It is recognized for its high reactivity, especially in polymerization reactions.^[4]

Quantitative Physical Properties

The following table summarizes the key physical properties of **2-Chloroethyl acrylate**, compiled from various chemical data sources.

Property	Value	Reference(s)
Molecular Weight	134.56 g/mol	[1][2]
Density	1.125 g/mL at 25 °C	[5][6][7]
1.1404 (Specific Gravity)	[1][2]	
Boiling Point	124 to 127 °F (51.1 to 52.8 °C) at 760 mmHg	[1][2]
64-66 °C at 20 mmHg	[3][6][7][8]	
Flash Point	59 °C (138.2 °F)	[7]
67.8 °C	[3][6]	
Vapor Pressure	1.53 mmHg at 25 °C	[3][9]
Refractive Index	n _{20/D} 1.125	[5][6][7]
1.434	[3][9]	
Solubility	Insoluble in water (<1 mg/mL at 70 °F / 21 °C)	[1][2]
Soluble in organic solvents like ethanol and acetone.	[4]	
Appearance	Colorless to pale yellow liquid.	[4]
Storage Temperature	2-8°C	[5][6][7]

Experimental Protocols for Property Determination

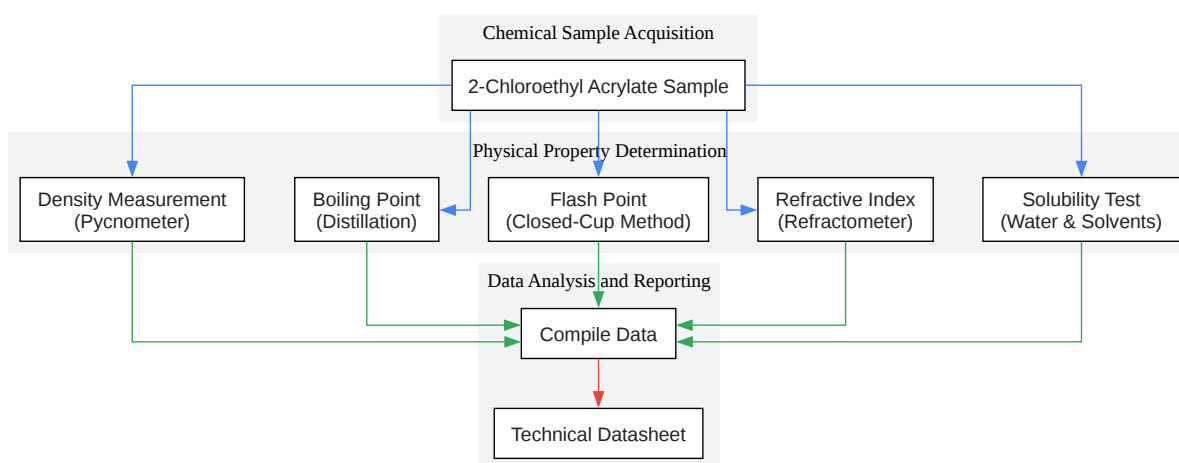
While specific, detailed experimental protocols for **2-Chloroethyl acrylate** were not found in the reviewed literature, the determination of these physical properties follows standardized laboratory procedures.

General Methodologies:

- **Density:** Typically measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature (e.g., 25 °C).

- **Boiling Point:** Determined by distillation. The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is recorded. For pressure-sensitive substances, vacuum distillation (e.g., at 20 mmHg) is employed to prevent decomposition.
- **Flash Point:** Commonly determined using a closed-cup method, such as the Pensky-Martens or Cleveland open-cup method. The liquid is heated at a constant rate, and an ignition source is periodically passed over the surface until a flash is observed.
- **Refractive Index:** Measured using a refractometer, which determines the extent to which light is bent when it passes through the substance. This is typically done at a standard wavelength (the sodium D-line, 589 nm) and temperature (20 °C).
- **Solubility:** Assessed by mixing a known amount of the solute with a known volume of solvent (e.g., water) at a specified temperature. The mixture is agitated until equilibrium is reached, and the concentration of the dissolved solute is measured.

The diagram below illustrates a generalized workflow for characterizing the physical properties of a chemical compound like **2-Chloroethyl acrylate**.



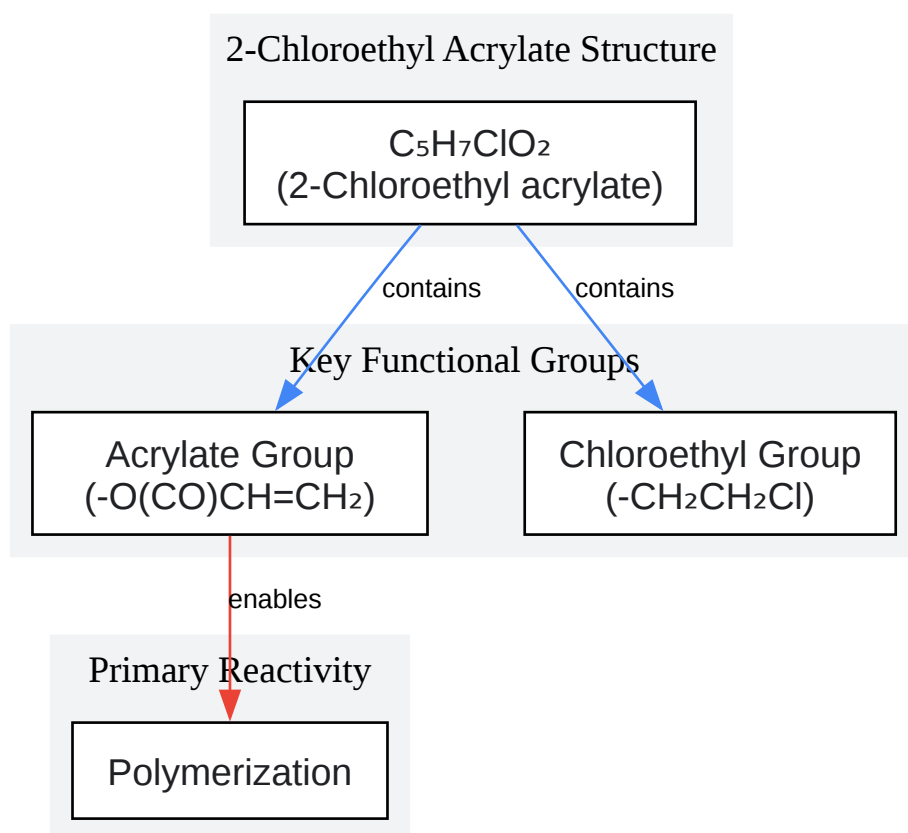
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Caption: Workflow for Physical Property Characterization.

Chemical Structure and Reactivity

2-Chloroethyl acrylate possesses two key functional groups that dictate its reactivity: an acrylate group and a chloroethyl group. The acrylate group is susceptible to polymerization, particularly via free-radical mechanisms.[4] This compound may be sensitive to light and heat, which can initiate polymerization.[2][7] For this reason, it is often supplied with an inhibitor like MEHQ (monomethyl ether of hydroquinone).[5]

The diagram below shows the logical relationship between the structure of **2-Chloroethyl acrylate** and its primary reactive sites.



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Caption: Structural and Reactivity Relationship.

Conclusion

2-Chloroethyl acrylate is a reactive monomer with well-defined physical properties. Its density is greater than water, and it is insoluble in aqueous solutions while being soluble in common organic solvents.[1][4] Its boiling point and flash point indicate that it is a combustible liquid.[1] Understanding these fundamental physical characteristics is crucial for its safe handling, storage, and effective application in polymerization processes and chemical synthesis.

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